

Application Notes and Protocols: Preparation of SB-747651A Dihydrochloride Stock Solution

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Compound of Interest

Compound Name: SB-747651A dihydrochloride

Cat. No.: B10769026

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

SB-747651A dihydrochloride is a potent and ATP-competitive inhibitor of mitogen- and stress-activated kinase 1 (MSK1), with an IC₅₀ of 11 nM in in vitro kinase assays.[1][2][3] It targets the N-terminal kinase domain of MSK1 and also shows inhibitory activity against MSK2, PKA, PKB, RSK, and p70S6K in cellular assays.[1][3][4] This compound is a valuable tool for studying the cellular functions of MSK in various biological processes, including inflammation, where it has been shown to block IL-10 production in macrophages.[1][3][4] The dihydrochloride salt form of SB-747651A generally offers enhanced water solubility and stability compared to its free base form.[5] Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results. These application notes provide a detailed protocol for the preparation of **SB-747651A dihydrochloride** stock solutions.

Quantitative Data Summary

For ease of reference, the key quantitative data for **SB-747651A dihydrochloride** is summarized in the table below.

| Property | Value | Source(s) |
|-----------------------------|---|-----------|
| Molecular Weight | 415.32 g/mol | [1][4][6] |
| Formula | C ₁₆ H ₂₂ N ₈ O·2HCl | [1][4] |
| Purity | ≥98% | [1] |
| Maximum Solubility in Water | 50 mM (20.77 mg/mL) | [1][3][4] |
| Maximum Solubility in DMSO | 50 mM (20.77 mg/mL) | [1][3][4] |
| Storage of Solid Compound | Desiccate at Room Temperature | [1][4] |
| Storage of Stock Solutions | -20°C for 1 month; -80°C for 6 months | [2][6] |

Experimental Protocols

Materials and Equipment

- **SB-747651A dihydrochloride** powder
- Sterile, high-purity water
- Dimethyl sulfoxide (DMSO), anhydrous
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic bath (optional, for enhancing solubility)

Stock Solution Preparation Protocol

This protocol outlines the steps to prepare a stock solution of **SB-747651A dihydrochloride**. The calculations are based on a molecular weight of 415.32 g/mol .

1. Determine the Desired Stock Concentration and Volume: Decide on the final concentration and volume of the stock solution required for your experiments. Common stock concentrations range from 1 mM to 50 mM.

2. Calculate the Required Mass of **SB-747651A Dihydrochloride**: Use the following formula to calculate the mass of the compound needed:

$$\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Desired Volume (L)} \times \text{Molecular Weight (g/mol)}$$

Example for preparing 1 mL of a 10 mM stock solution:

- $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 415.32 \text{ g/mol} = 0.0041532 \text{ g} = 4.1532 \text{ mg}$

3. Weigh the Compound: Carefully weigh the calculated amount of **SB-747651A dihydrochloride** powder using a calibrated analytical balance in a clean, sterile microcentrifuge tube or vial.

4. Add the Solvent: Add the appropriate volume of the chosen solvent (Water or DMSO) to the tube containing the powder. The table below provides pre-calculated solvent volumes for common stock concentrations and masses.

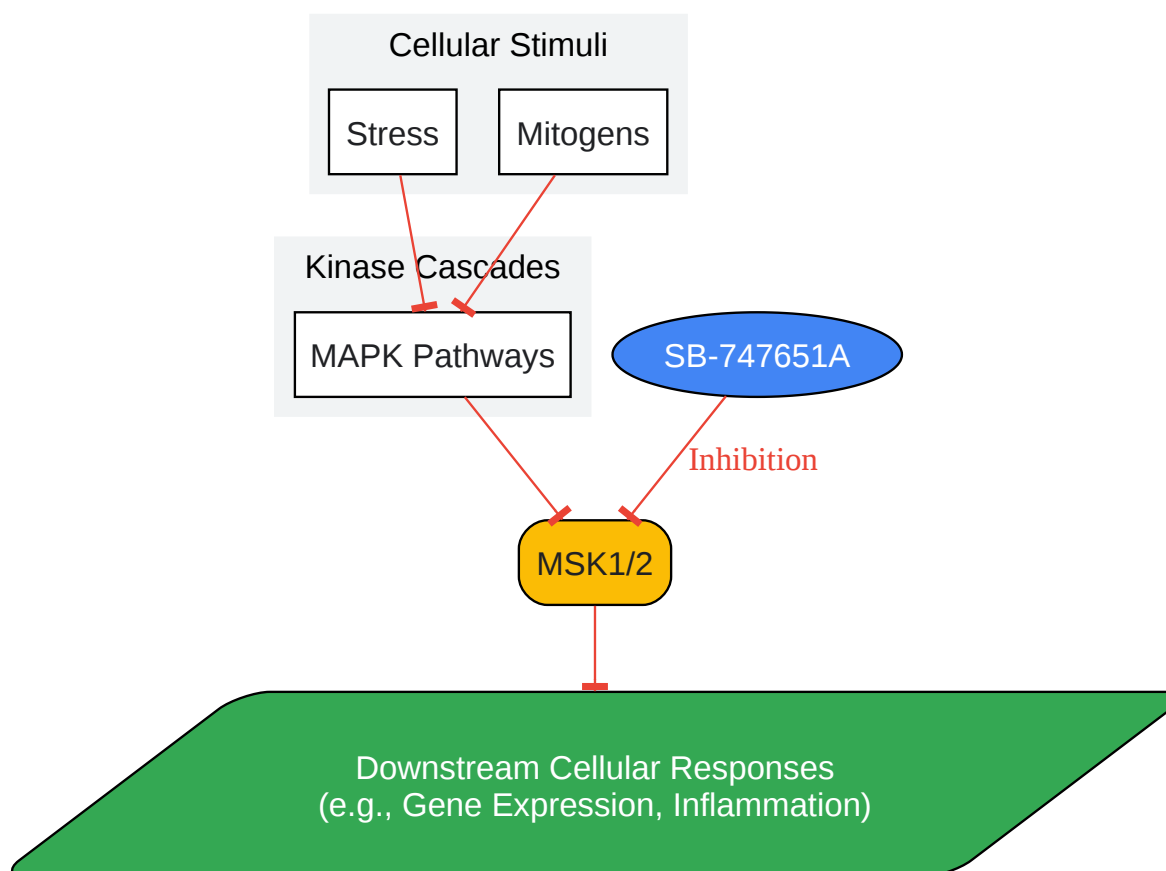
| Desired Concentration | Mass of SB-747651A | Volume of Solvent to Add |
|-----------------------|--------------------|--------------------------|
| 1 mM | 1 mg | 2.41 mL |
| 5 mM | 1 mg | 0.48 mL |
| 10 mM | 1 mg | 0.24 mL |
| 50 mM | 1 mg | 0.05 mL |
| 1 mM | 5 mg | 12.04 mL |
| 5 mM | 5 mg | 2.41 mL |
| 10 mM | 5 mg | 1.20 mL |
| 50 mM | 5 mg | 0.24 mL |

5. Dissolve the Compound: Vortex the solution thoroughly until the powder is completely dissolved. If necessary, use an ultrasonic bath to aid dissolution, particularly for higher concentrations.[6]

6. Aliquot and Store: To avoid repeated freeze-thaw cycles, which can lead to product inactivation, it is recommended to aliquot the stock solution into smaller, single-use volumes.[2] Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[2][6] Ensure the storage containers are sealed to prevent moisture contamination.

Mandatory Visualizations

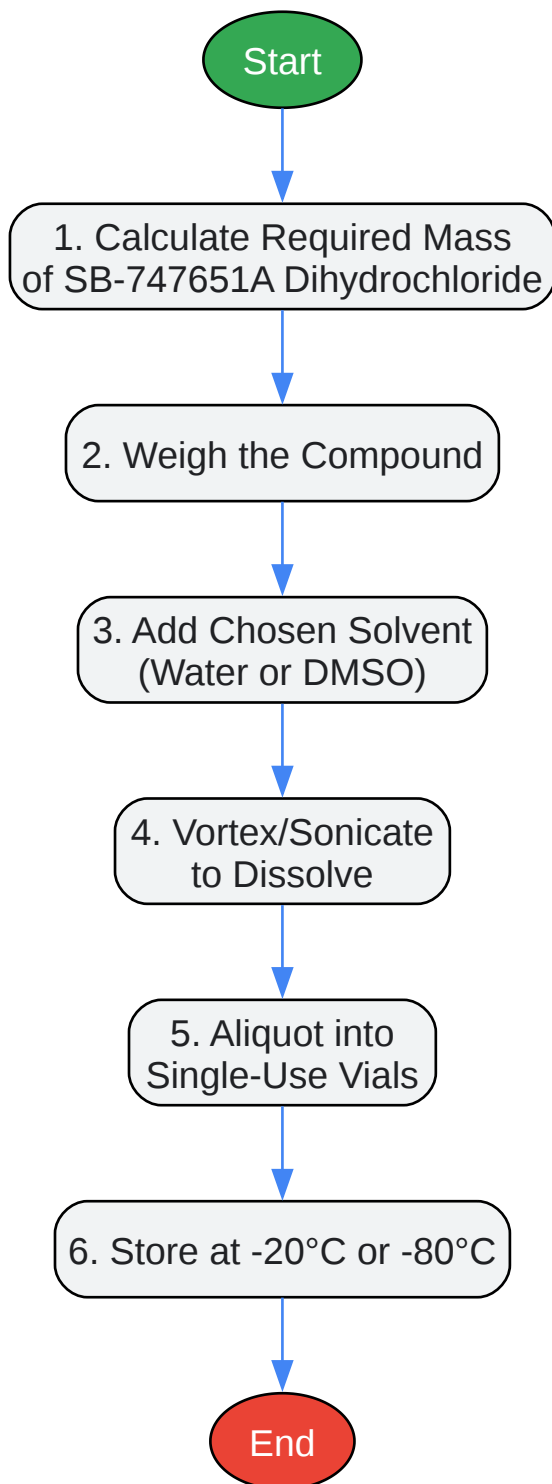
Signaling Pathway Inhibition by SB-747651A



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Caption: Inhibition of the MSK1 signaling pathway by SB-747651A.

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **SB-747651A dihydrochloride** stock solution.

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